

Protocol for dissolving and storing [Compound X]

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Compound of Interest

Compound Name: *Alberon*

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Application Notes and Protocols for Dasatinib

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dasatinib is a potent, ATP-competitive tyrosine kinase inhibitor. It is a second-generation inhibitor of the oncogenic tyrosine kinase BCR-ABL and is also a potent inhibitor of Src family kinases (including SRC, LCK, and YES) and other kinases such as c-KIT, EPHA2, and PDGFR β .^{[1][2][3][4]} By inhibiting these kinases, Dasatinib blocks downstream signaling pathways involved in cell proliferation and survival, making it a critical tool in cancer research and drug development.^{[3][5][6][7]} These application notes provide detailed protocols for the proper dissolution and storage of Dasatinib to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

- Molecular Formula: C₂₂H₂₆ClN₇O₂S
- Molecular Weight: 488.0 g/mol
- Appearance: Crystalline solid^{[8][9]}
- CAS Number: 302962-49-8

Solubility Data

Dasatinib is highly soluble in organic solvents like DMSO and DMF but is sparingly soluble in aqueous solutions.[\[1\]](#)[\[8\]](#)[\[9\]](#) The solubility can vary based on the specific salt form and experimental conditions.

Solvent	Reported Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~14.3 - 200 mg/mL	[1] [2] [8] [9]
Dimethylformamide (DMF)	~25 mg/mL	[8] [9]
Ethanol	Very poorly soluble	[1]
Water	Estimated max. ~10 µM	[1] [2]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[8] [9]

Storage and Stability

Proper storage is crucial to maintain the potency of Dasatinib.

Form	Storage Temperature	Conditions	Stability	Reference
Solid (As Supplied)	-20°C	Desiccated, Protect from light.	≥ 24 months	[1] [2] [9]
Stock Solution in DMSO	-20°C	Aliquot to avoid freeze-thaw cycles.	Up to 3 months	[1] [2]
Aqueous Solution	2-8°C	Prepare fresh before use.	Not recommended for > 24 hours	[8] [9]

Experimental Protocols

5.1. Protocol for Preparing a 10 mM Dasatinib Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be diluted to working concentrations for various assays.

Materials:

- Dasatinib powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, filter-equipped pipette tips
- Vortex mixer

Procedure:

- Equilibration: Allow the vial of Dasatinib powder to equilibrate to room temperature for 15-20 minutes before opening. This prevents moisture condensation.
- Weighing: Carefully weigh the desired amount of Dasatinib powder. For a 10 mM stock solution, you will need 4.88 mg per 1 mL of DMSO.
- Dissolution: Add the appropriate volume of DMSO to the vial containing the Dasatinib powder. For example, to prepare 1 mL of a 10 mM stock, add 1 mL of DMSO to 4.88 mg of Dasatinib.
- Mixing: Cap the vial tightly and vortex for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 μ L) in sterile microcentrifuge tubes.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Storage: Store the aliquots at -20°C.[\[1\]](#)[\[2\]](#)

5.2. Protocol for Preparing a Working Solution in Aqueous Media

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for immediate use in experiments.

Materials:

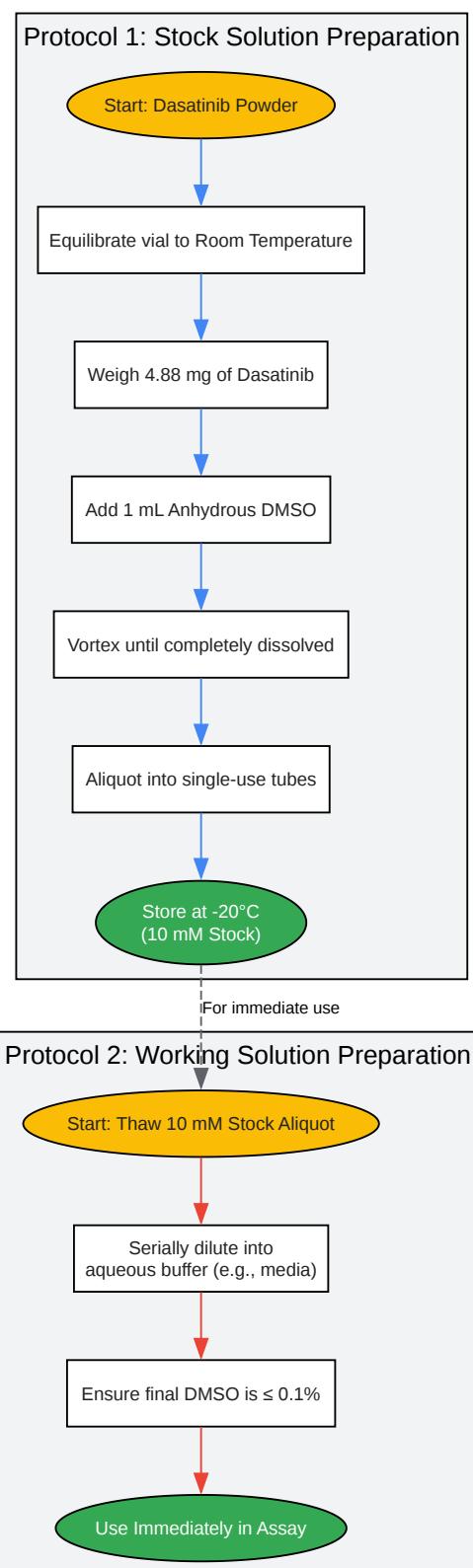
- 10 mM Dasatinib stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, cell culture medium)
- Sterile pipette tips and tubes

Procedure:

- Thaw Stock: Remove a single-use aliquot of the 10 mM Dasatinib stock solution from the -20°C freezer and thaw it at room temperature.
- Dilution: Perform a serial dilution of the stock solution into the desired aqueous buffer to achieve the final working concentration. Note: It is critical to add the stock solution to the aqueous buffer and mix immediately to prevent precipitation.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the working solution is kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity in cellular assays.[\[4\]](#)[\[10\]](#)
- Use Immediately: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of Dasatinib for more than one day.[\[8\]](#)[\[9\]](#)

Visualizations

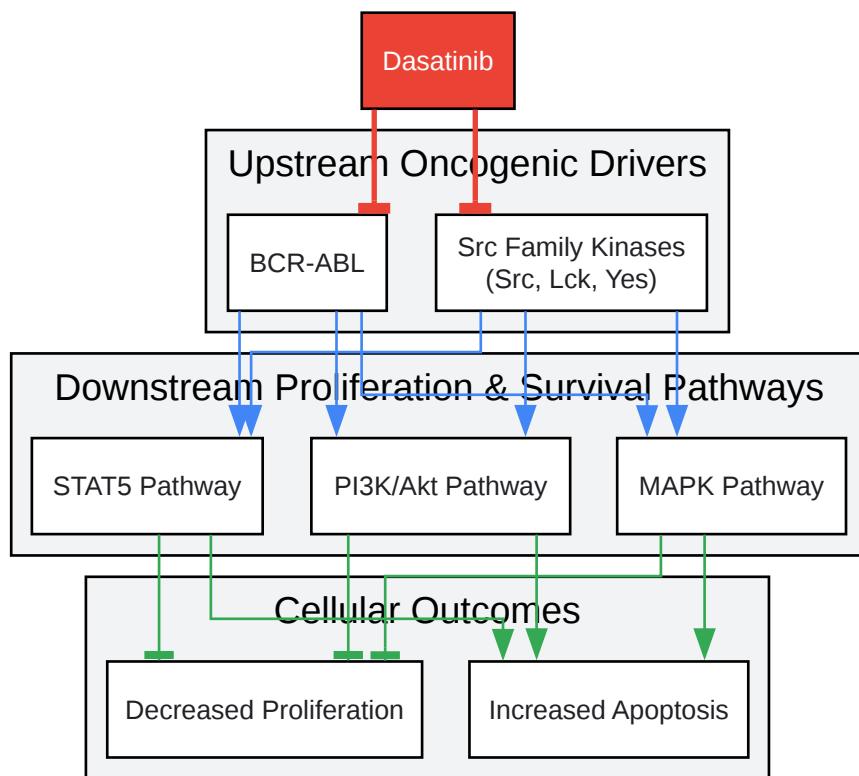
6.1. Experimental Workflow



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Caption: Workflow for preparing Dasatinib stock and working solutions.

6.2. Simplified Dasatinib Signaling Pathway



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Caption: Dasatinib inhibits BCR-ABL and Src, blocking key downstream pathways.

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